An In-depth Technical Guide to 3-(Butan-2-yloxy)benzaldehyde

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Compound of Interest

Compound Name:	*3-Sec-butoxybenzaldehyde*
CAS No.:	*915924-09-3*
Cat. No.:	*B1370996*

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This technical guide provides a comprehensive overview of 3-(butan-2-yloxy)benzaldehyde, a substituted aromatic aldehyde of interest to researchers and professionals in drug development, agrochemical synthesis, and specialty chemicals. This document delves into its chemical identity, proposed synthesis, expected spectroscopic characteristics, and potential reactivity, offering field-proven insights into its properties and applications.

Chemical Identity and Nomenclature

Systematic nomenclature is the foundation of chemical communication. The compound commonly referred to as **3-sec-butoxybenzaldehyde** is more precisely named under the International Union of Pure and Applied Chemistry (IUPAC) system to avoid ambiguity, particularly concerning the isomeric nature of the butoxy group.

IUPAC Name and Rationale

The correct IUPAC name for this compound is 3-(butan-2-yloxy)benzaldehyde. This name is derived from the following analysis:

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- Parent Structure: The principal functional group is the aldehyde (-CHO) attached to a benzene ring, making it a benzaldehyde derivative.
- Substituent: An ether linkage is present at the meta-position (carbon 3) of the benzene ring.
- Alkoxy Group: The ether substituent is a four-carbon chain attached via the second carbon, which is systematically named "butan-2-yloxy". The term "sec-butoxy" is a common name but "butan-2-yloxy" is the preferred IUPAC term.

The numbering of the benzene ring begins at the carbon bearing the aldehyde group as the highest priority functional group.

Chemical Structure

The structure of 3-(butan-2-yloxy)benzaldehyde consists of a benzaldehyde core with a butan-2-yloxy group at the C3 position. Due to the chiral center at the second carbon of the butoxy group, this compound exists as a racemic mixture of (R) and (S) enantiomers.

Table 1: Chemical Identifiers for 3-(Butan-2-yloxy)benzaldehyde

Identifier	Value	Source
Common Name	3-sec-butoxybenzaldehyde	N/A
IUPAC Name	3-(Butan-2-yloxy)benzaldehyde	IUPAC Nomenclature
CAS Number	915924-09-3	[1]
Molecular Formula	$C_{11}H_{14}O_2$	[1]
Molecular Weight	178.23 g/mol	[1]

Visualization of the Chemical Structure

The following diagram illustrates the chemical structure of 3-(butan-2-yloxy)benzaldehyde.

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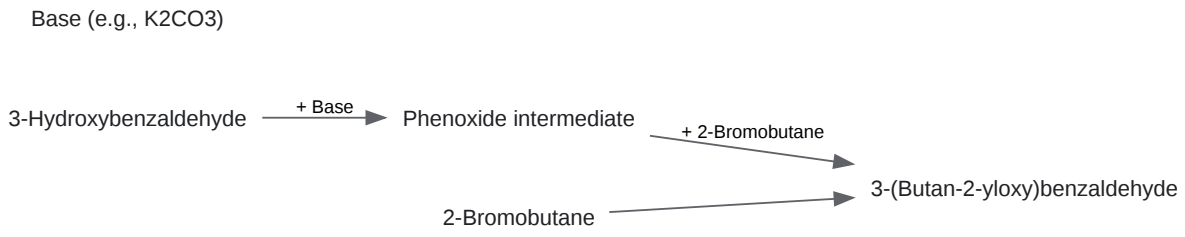

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Figure 2: Proposed synthesis of 3-(butan-2-yloxy)benzaldehyde via Williamson ether synthesis.

Detailed Experimental Protocol (Proposed)

- Deprotonation of 3-Hydroxybenzaldehyde: To a solution of 3-hydroxybenzaldehyde in a polar aprotic solvent such as acetone or dimethylformamide (DMF), add an excess of a mild base like potassium carbonate (K_2CO_3). The base deprotonates the phenolic hydroxyl group to form the more nucleophilic potassium phenoxide in situ.

- Nucleophilic Attack: To the resulting mixture, add 2-bromobutane. The reaction mixture is then heated to facilitate the S_N2 reaction, where the phenoxide attacks the secondary carbon of 2-bromobutane, displacing the bromide ion.

- Work-up and Purification: After the reaction is complete (monitored by thin-layer chromatography), the mixture is cooled, and the inorganic salts are filtered off. The solvent is removed under reduced pressure. The crude product is then purified, typically by column chromatography on silica gel, to yield pure 3-(butan-2-yloxy)benzaldehyde.

Spectroscopic Characterization (Predicted)

Direct spectroscopic data for 3-(butan-2-yloxy)benzaldehyde is not widely published. However, a detailed prediction of its ^1H NMR, ^{13}C NMR, IR, and mass spectra can be made based on the analysis of its structural components and data from analogous compounds.

^1H Nuclear Magnetic Resonance (NMR) Spectroscopy

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The ^{1}H NMR spectrum is expected to show distinct signals for the aromatic protons, the aldehydic proton, and the protons of the butan-2-yloxy group.

Table 2: Predicted ^{1}H NMR Chemical Shifts for 3-(Butan-2-yloxy)benzaldehyde

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Proton(s)	Predicted Chemical Shift (δ, ppm)	Multiplicity	Integration	Rationale
Aldehydic H	~9.9	Singlet (s)	1H	Deshielded proton of the aldehyde group.
Aromatic H	~7.1 - 7.5	Multiplet (m)	4H	Protons on the benzene ring, with varied shielding due to the meta-substituents.
O-CH	~4.4 - 4.6	Sextet	1H	Methine proton of the butoxy group, adjacent to the oxygen and a methylene group.
O-CH-CH_2	~1.6 - 1.8	Multiplet (m)	2H	Methylene protons of the butoxy group.
CH_2-CH_3	~0.9 - 1.1	Triplet (t)	3H	Terminal methyl protons of the ethyl part of the butoxy group.
O-CH-CH_3	~1.2 - 1.4	Doublet (d)	3H	Methyl protons adjacent to the methine carbon of the butoxy group.

^{13}C Nuclear Magnetic Resonance (NMR) Spectroscopy

The ^{13}C NMR spectrum will provide information on the carbon framework of the molecule.

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Table 3: Predicted ^{13}C NMR Chemical Shifts for 3-(Butan-2-yloxy)benzaldehyde

Carbon(s)	Predicted Chemical Shift (δ, ppm)	Rationale
C=O	~192	Carbonyl carbon of the aldehyde group.
Aromatic C-O	~158	Aromatic carbon directly attached to the ether oxygen.
Aromatic C-CHO	~137	Aromatic carbon directly attached to the aldehyde group.
Aromatic C-H	~112 - 130	Aromatic carbons bearing hydrogen atoms.
O-CH	~75	Methine carbon of the butoxy group.
O-CH-CH_2	~29	Methylene carbon of the butoxy group.
CH_2-CH_3	~10	Terminal methyl carbon of the ethyl part of the butoxy group.
O-CH-CH_3	~19	Methyl carbon adjacent to the methine carbon.

Infrared (IR) Spectroscopy

The IR spectrum is expected to show characteristic absorption bands for the aldehyde and ether functional groups, as well as the aromatic ring.

Table 4: Predicted IR Absorption Frequencies for 3-(Butan-2-yloxy)benzaldehyde

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Functional Group	Predicted Wavenumber (cm^{-1})	Intensity	Vibration
C-H (aldehyde)	~2820 and ~2720	Medium	Stretch
C=O (aldehyde)	~1700	Strong	Stretch
C=C (aromatic)	~1600 and ~1475	Medium	Stretch
C-O (ether)	~1250 and ~1050	Strong	Stretch
C-H (aromatic)	~3030	Medium	Stretch
C-H (aliphatic)	~2960 - 2850	Medium-Strong	Stretch

Mass Spectrometry (MS)

The mass spectrum under electron ionization (EI) would likely show a molecular ion peak and characteristic fragmentation patterns.

- Molecular Ion (M^+): A peak at m/z = 178, corresponding to the molecular weight of the compound.
- Key Fragments:
  - m/z = 121: Loss of the butoxy group ($\bullet OC_4H_9$) to form the benzoyl cation.
  - m/z = 149: Loss of an ethyl radical ($\bullet C_2H_5$) from the butoxy group.
  - m/z = 57: The sec-butyl cation ($C_4H_9^+$).

Reactivity and Applications

3-(Butan-2-yloxy)benzaldehyde is a versatile intermediate in organic synthesis, with its reactivity primarily governed by the aldehyde and the substituted benzene ring.

Reactivity of the Aldehyde Group

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The aldehyde group is susceptible to nucleophilic attack and can undergo a variety of reactions, including:

- Oxidation: Can be oxidized to the corresponding 3-(butan-2-yloxy)benzoic acid.
- Reduction: Can be reduced to 3-(butan-2-yloxy)benzyl alcohol.
- Reductive Amination: Reaction with an amine in the presence of a reducing agent to form a secondary or tertiary amine.
- Wittig Reaction: Reaction with a phosphonium ylide to form an alkene.
- Aldol and Related Condensations: Can act as an electrophile in reactions with enolates.

Reactivity of the Aromatic Ring

The butan-2-yloxy group is an ortho-, para-directing activator for electrophilic aromatic substitution. However, the meta-position of the aldehyde group, which is a deactivating group, will influence the regioselectivity of further substitutions on the aromatic ring.

Potential Applications

Given its structure, 3-(butan-2-yloxy)benzaldehyde is a valuable building block in several areas:

- Pharmaceuticals: Substituted benzaldehydes are precursors to a wide range of biologically active molecules. [2]* Agrochemicals: The benzaldehyde moiety is found in various pesticides and herbicides.
- Fragrances and Flavors: The structural similarity to other aromatic aldehydes suggests potential use in the fragrance industry. [1]

Safety and Handling

Substituted benzaldehydes should be handled with care in a well-ventilated laboratory, using appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. They are generally considered to be irritants.

Conclusion

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3-(Butan-2-yloxy)benzaldehyde is a valuable, albeit not extensively documented, chemical intermediate. This guide has provided a comprehensive overview of its identity, a plausible and robust synthetic route, and a detailed prediction of its spectroscopic characteristics based on established chemical principles. The insights into its reactivity and potential applications are intended to support researchers and drug development professionals in leveraging this compound for their synthetic and research endeavors.

References

- PubChem. 3-Butoxybenzaldehyde. National Center for Biotechnology Information. [Link]
- MDPI. Design, Synthesis, Biological Evaluation and In Silico Study of Benzyloxybenzaldehyde Derivatives as Selective ALDH1A3 Inhibitors. [Link]
- Master Organic Chemistry. The Williamson Ether Synthesis. [Link]

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Sources

- 1. 2-(Butan-2-yl)benzaldehyde | C11H14O | CID 22044173 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. masterorganicchemistry.com [masterorganicchemistry.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 3-(Butan-2-yloxy)benzaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1370996/docs#an-in-depth-technical-guide-to-3-butan-2-yloxy-benzaldehyde]

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